

A Comprehensive Technical Guide to Trioctylaluminum for Researchers and Scientists

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Compound of Interest

Compound Name: Trioctylaluminum

Cat. No.: B093873

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An in-depth examination of the properties, synthesis, and applications of **Trioctylaluminum** (TOA), with a focus on its role in Ziegler-Natta polymerization and as a reagent in organic synthesis.

Introduction

Trioctylaluminum (TOA), a prominent organoaluminum compound, is a vital component in various chemical processes, particularly in the field of polymer science. This guide provides a detailed overview of its chemical and physical properties, synthesis, and key applications, with a special emphasis on its function as a cocatalyst in Ziegler-Natta polymerization. Safety and handling protocols are also addressed to ensure its proper use in a laboratory and industrial setting.

Core Properties of Trioctylaluminum

Trioctylaluminum is typically a colorless to pale yellow liquid known for its high reactivity, especially as a Lewis acid and alkylating agent. It is soluble in non-polar organic solvents.

Identification and Molecular Characteristics

Property	Value	Source
CAS Number	1070-00-4	
Molecular Formula	C ₂₄ H ₅₁ Al	
Molecular Weight	366.64 g/mol	
Synonyms	Tri-n-octylaluminum, TNOA, Aluminum tri-n-octyl	

Physicochemical Properties

Property	Value	Source
Appearance	Colorless liquid	
Boiling Point	120-125 °C at 0.1 mmHg (neat)	
Melting Point	< -40 °C	
Density	0.701 g/mL at 25 °C	
Flash Point	-21 °C (-5.8 °F) - closed cup	
**Reactivity		

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